

# AG14361 stability and storage conditions

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## Compound of Interest

Compound Name: AG14361

Cat. No.: B1684201

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## AG14361 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **AG14361**, a potent PARP-1 inhibitor. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful use of **AG14361** in your experiments.

## Stability and Storage Conditions

Proper storage and handling of **AG14361** are critical for maintaining its potency and ensuring reproducible experimental outcomes.

### Solid Compound Storage

Storage Temperature	Duration	Supplier Recommendation
-20°C	3 years	Selleck Chemicals[1], MedchemExpress[2]
-20°C	≥ 4 years	Cayman Chemical[3]
-20°C	12 months	STEMCELL Technologies[4]
4°C	2 years	MedchemExpress[2]

Recommendation: For long-term storage of solid **AG14361**, it is recommended to keep it at -20°C. For shorter periods, 4°C is also acceptable. To prevent degradation from moisture,

storing with a desiccant is advised.[4]

## Stock Solution Storage

It is crucial to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can lead to degradation.[1][5]

Solvent	Storage Temperature	Duration	Supplier Recommendation
DMSO	-80°C	1 year	Selleck Chemicals[1]
DMSO	-80°C	2 years	MedchemExpress[2] [5]
DMSO	-20°C	1 month	Selleck Chemicals[1]
DMSO	-20°C	1 year	MedchemExpress[2] [5]

Recommendation: For long-term storage of **AG14361** stock solutions in DMSO, -80°C is the optimal temperature. For short-term storage, -20°C is suitable. Always use fresh, anhydrous DMSO for preparing stock solutions as moisture can reduce solubility.[1]

## Solubility Data

The solubility of **AG14361** can vary between batches and is dependent on the solvent.

Solvent	Solubility	Supplier Information
DMSO	~51 mg/mL (159.18 mM)	Selleck Chemicals[1]
DMSO	20 mg/mL	Cayman Chemical[3]
DMSO	10 mg/mL (31.21 mM)	MedchemExpress (requires ultrasonic and warming to 60°C)[2]
DMSO	≤ 60 mM	STEMCELL Technologies[4]
Ethanol	21 mg/mL	Selleck Chemicals[1]
Ethanol	1 mg/mL	Cayman Chemical[3]
Ethanol	≤ 6.2 mM	STEMCELL Technologies[4]
DMF	10 mg/mL	Cayman Chemical[3]
PBS (pH 7.2)	0.1 mg/mL	Cayman Chemical[3]
PBS (pH 7.2)	≤ 624 µM	STEMCELL Technologies[4]
Water	Insoluble	Selleck Chemicals[1]

Note: If precipitation or phase separation occurs during the preparation of solutions, gentle heating and/or sonication can be used to aid dissolution.[5] For in vivo experiments, it is recommended to prepare fresh working solutions daily.[5]

## Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **AG14361**.

Question: My **AG14361** powder will not fully dissolve in DMSO.

Answer:

- Check DMSO Quality: Ensure you are using fresh, anhydrous (moisture-free) DMSO. Absorbed moisture can significantly reduce the solubility of **AG14361**. [1]

- **Aid Dissolution:** Gentle warming (up to 60°C) and/or sonication can help dissolve the compound.[\[2\]](#)[\[5\]](#) Be cautious with heating to avoid potential degradation.
- **Verify Concentration:** Double-check your calculations to ensure you are not exceeding the solubility limit of **AG14361** in DMSO.

Question: I observed precipitation in my stock solution after storing it at -20°C.

Answer:

- **Proper Dissolution:** The compound may not have been fully dissolved initially. Before the first use and after thawing, ensure the solution is clear by vortexing and visually inspecting for any precipitate. If needed, brief warming or sonication can be applied.
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles can lead to precipitation and degradation. It is highly recommended to aliquot the stock solution into smaller, single-use volumes.[\[1\]](#)[\[5\]](#)
- **Storage Temperature:** For long-term stability of stock solutions, -80°C is recommended over -20°C.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Question: My experimental results are inconsistent or show a loss of **AG14361** activity.

Answer:

- **Solution Age:** For optimal results, especially for in vivo studies, it is best to prepare fresh working solutions from a stock solution on the day of the experiment.[\[5\]](#) Stock solutions stored for extended periods, even at the correct temperature, may lose potency.
- **Storage Conditions:** Verify that the stock solution has been stored at the recommended temperature (-80°C for long-term) and protected from light.[\[4\]](#)
- **Final Concentration in Media:** For cell culture experiments, the final concentration of the solvent (e.g., DMSO) should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.[\[4\]](#)

## Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **AG14361**?

A1: To prepare a 10 mM stock solution in DMSO, you can resuspend 1 mg of **AG14361** in 312  $\mu$ L of fresh, anhydrous DMSO.<sup>[4]</sup> Ensure complete dissolution, using gentle warming or sonication if necessary.

Q2: Can I store **AG14361** solutions in aqueous buffers like PBS?

A2: The solubility of **AG14361** in aqueous buffers such as PBS is very low (e.g., 0.1 mg/mL in PBS pH 7.2).<sup>[3][4]</sup> It is not recommended to store **AG14361** in aqueous solutions for any significant length of time as it may precipitate out. Aqueous working solutions should be prepared fresh from a DMSO stock solution immediately before use.

Q3: Is **AG14361** light-sensitive?

A3: While specific photostability data is not readily available, it is a general good laboratory practice to store all small molecules, including **AG14361**, protected from direct light.<sup>[4]</sup>

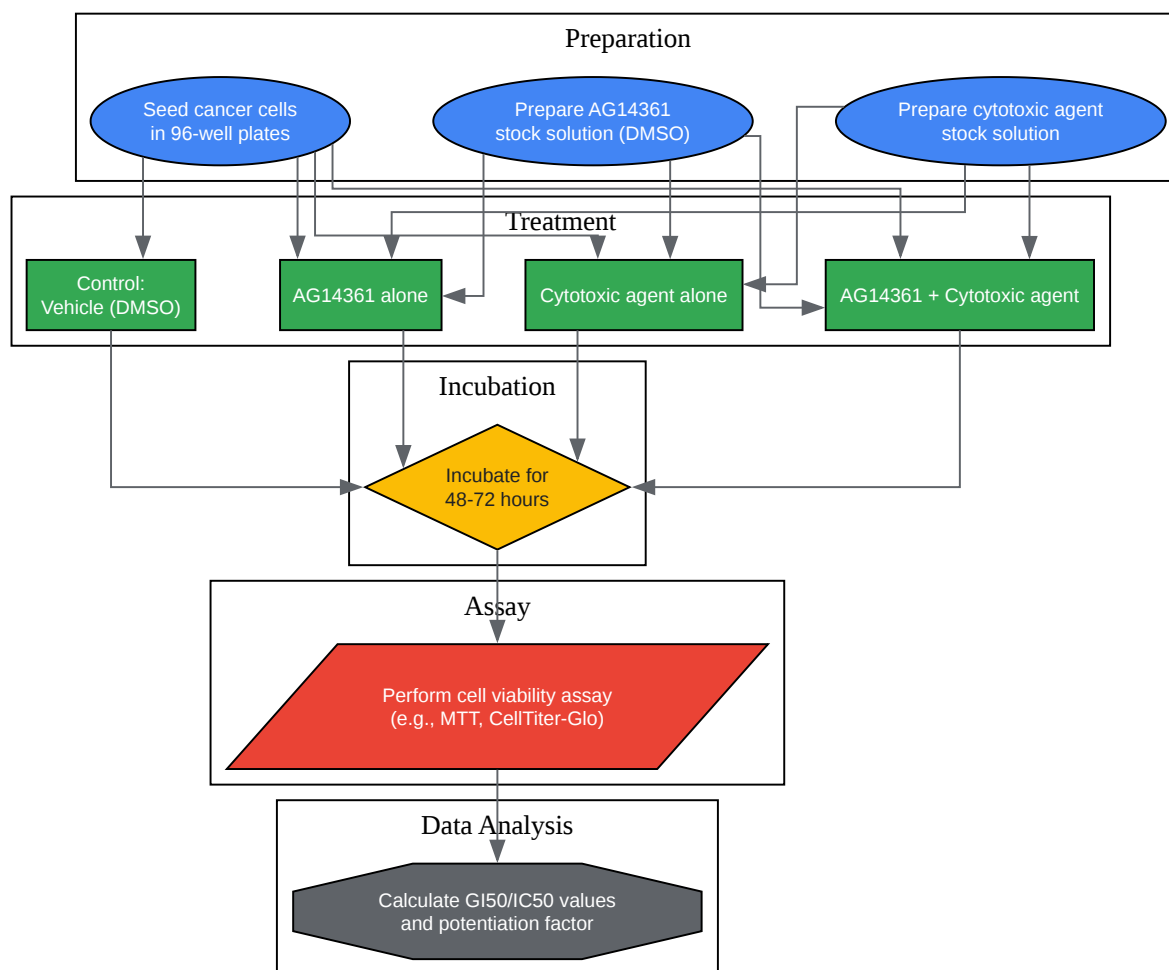
Q4: What is the mechanism of action of **AG14361**?

A4: **AG14361** is a potent inhibitor of Poly(ADP-ribose) polymerase 1 (PARP-1), a key enzyme in the repair of DNA single-strand breaks.<sup>[4][6]</sup> By inhibiting PARP-1, **AG14361** prevents the repair of these breaks, which can then lead to the formation of more lethal double-strand breaks during DNA replication. This mechanism is particularly effective in sensitizing cancer cells to DNA-damaging agents and radiation.<sup>[7][8][9]</sup>

## Experimental Protocols & Visualizations

### Experimental Workflow for Assessing Chemosensitization

This workflow outlines the general steps to determine if **AG14361** enhances the cytotoxicity of a DNA-damaging agent in cancer cells.

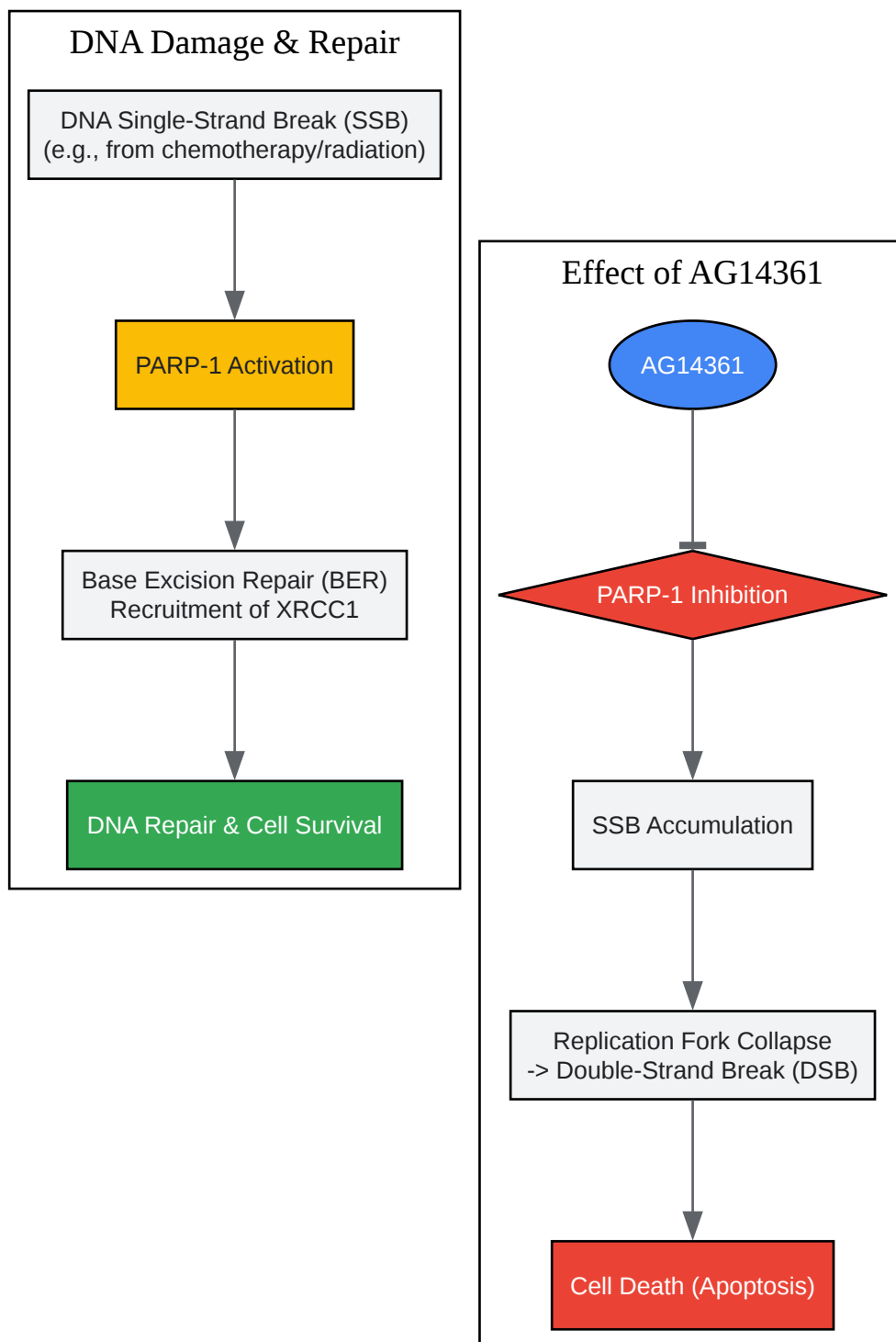


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Caption: Workflow for a cell-based chemosensitization assay with **AG14361**.

## AG14361 Mechanism of Action: PARP Inhibition and DNA Damage

This diagram illustrates the role of PARP-1 in DNA repair and how its inhibition by **AG14361** leads to increased cell death, particularly in combination with DNA-damaging agents.



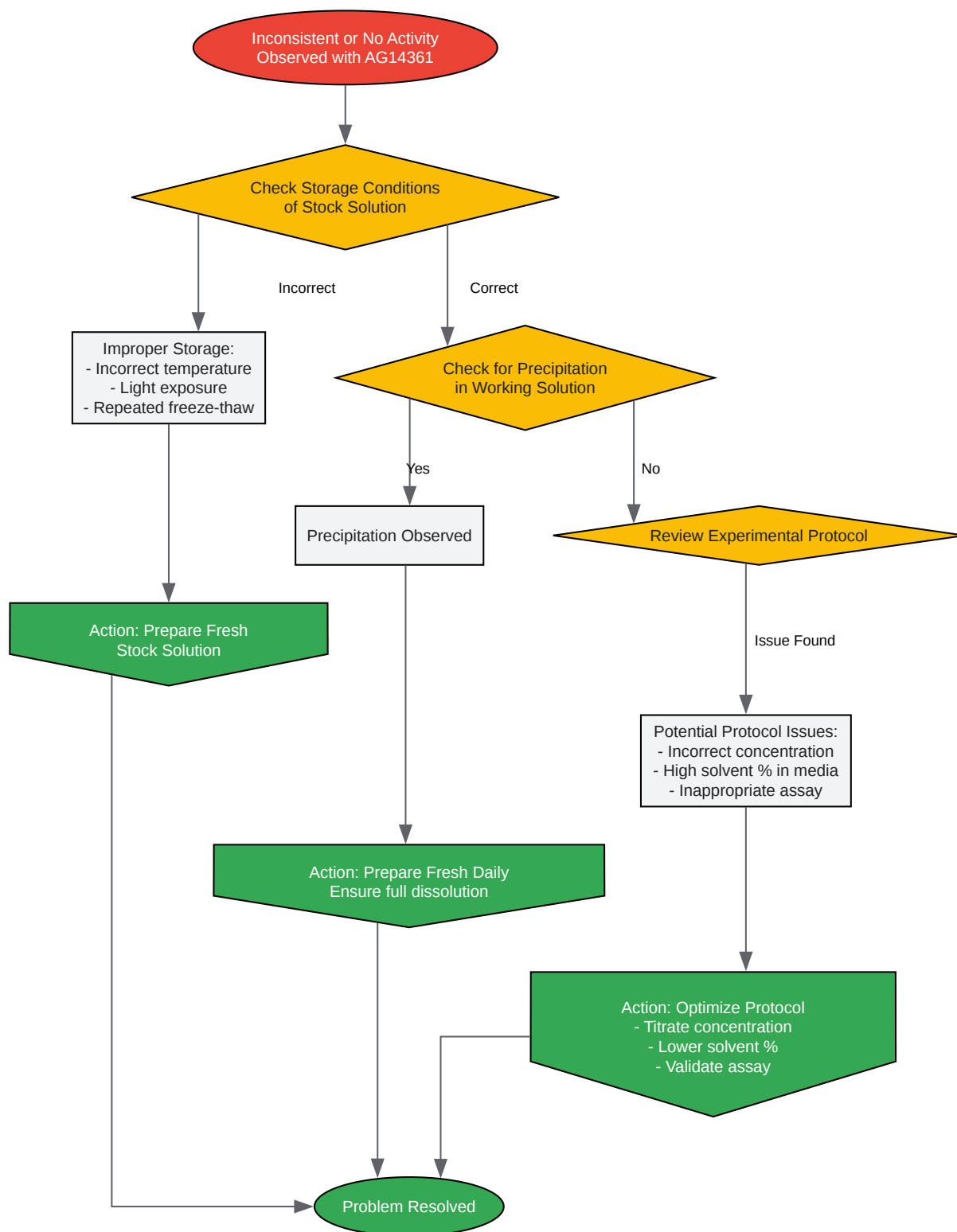
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Caption: **AG14361** inhibits PARP-1, leading to enhanced DNA damage and cell death.

## Troubleshooting Logic for **AG14361** Experiments

This diagram provides a logical workflow for troubleshooting common issues encountered during experiments with **AG14361**.





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Caption: A decision tree for troubleshooting **AG14361** experimental issues.

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